

# Proper Disposal of Ala-His: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **Ala-His**

Cat. No.: **B1278170**

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the proper disposal procedures for **Ala-His** (L-Alanyl-L-Histidine), a dipeptide commonly used in research and development. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring compliance with regulatory standards.

## Summary of Key Disposal Procedures

**Ala-His** is not classified as a hazardous substance.<sup>[1]</sup> However, it is imperative to follow standard laboratory safety protocols and consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements in your locality. The fundamental principle for the disposal of **Ala-His** is to manage it as a non-hazardous chemical waste, ensuring it is properly contained and segregated from general refuse.

## Step-by-Step Disposal Protocol

- Personal Protective Equipment (PPE): Before handling **Ala-His** for disposal, ensure you are wearing appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Containment:

- Collect waste **Ala-His**, including any contaminated materials such as weighing paper or disposable spatulas, in a designated, well-labeled, and securely sealed container.
- Ensure the container is compatible with chemical waste and clearly marked with the contents ("Waste **Ala-His**" or "Waste L-Alanyl-L-Histidine").
- Consult Institutional Guidelines:
  - Contact your institution's Environmental Health and Safety (EHS) office or equivalent department.
  - Inform them of your intent to dispose of non-hazardous chemical waste and provide the name of the substance (**Ala-His**).
- Follow EHS Directives:
  - Your EHS office will provide specific instructions for the collection and disposal of the waste in accordance with local, state, and federal regulations.
  - This may involve placing the sealed container in a designated chemical waste accumulation area for pickup by a licensed waste disposal contractor.

#### Important Considerations:

- Do NOT dispose of **Ala-His** in the regular trash or pour it down the drain unless explicitly permitted by your institution's EHS guidelines.
- For spills, sweep up the solid material and place it in the designated waste container. Ensure adequate ventilation.

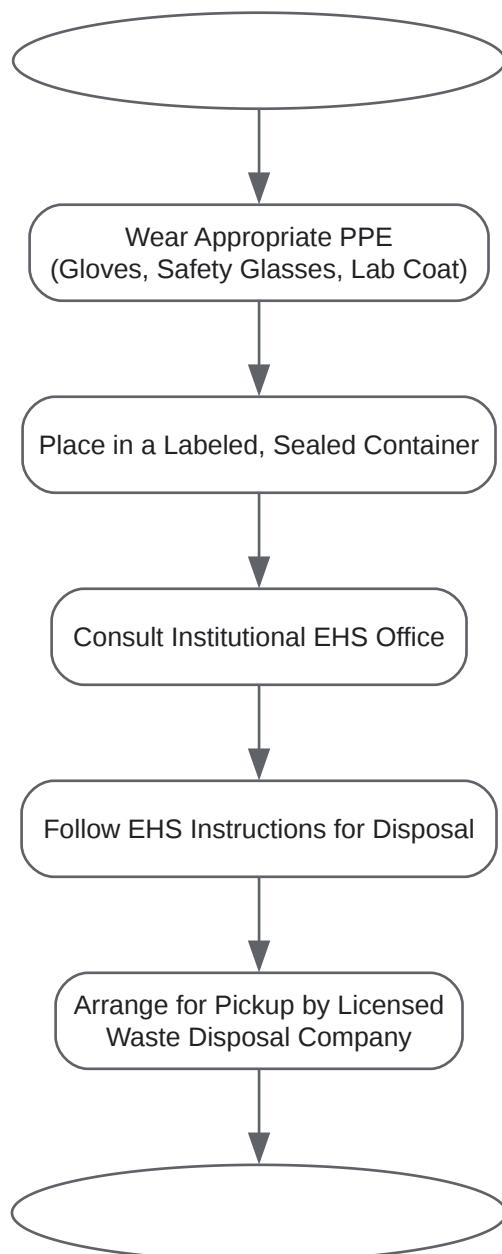
## Quantitative Data

The following table summarizes key quantitative data for **Ala-His**.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>14</sub> N <sub>4</sub> O <sub>3</sub>	PubChem
Molecular Weight	226.23 g/mol	PubChem
Melting Point	253 °C (487.4 °F)	Fisher Scientific[1]
Appearance	White powder/solid	Fisher Scientific[1]
Odor	Odorless	Fisher Scientific[1]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ala-His**.

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Caption: Workflow for the proper disposal of **Ala-His**.

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## References

- 1. [fishersci.com](https://fishersci.com) [fishersci.com]
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